

Essential Safety and Logistical Guidance for Handling GSK137647A

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Compound of Interest

Compound Name: GSK137647A

Cat. No.: B1672352

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **GSK137647A**, a potent and selective free fatty acid receptor 4 (FFA4/GPR120) agonist. The following procedural guidance, operational plans, and disposal protocols are designed to foster a secure laboratory environment and ensure the integrity of your research.

Personal Protective Equipment (PPE)

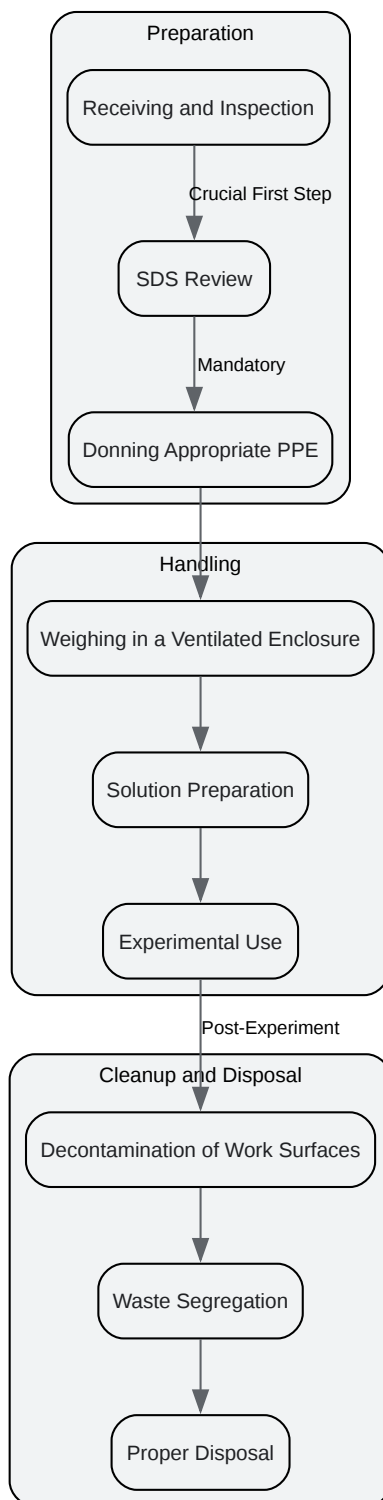
Adherence to proper PPE protocols is the first line of defense against potential exposure. The following table summarizes the recommended personal protective equipment for handling **GSK137647A**, based on information typically found in Safety Data Sheets (SDS) for similar research compounds.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Powder)	Safety glasses with side-shields or goggles	Nitrile gloves	Laboratory coat	NIOSH-approved respirator (if not handled in a fume hood)
Solution Preparation and Handling	Safety glasses with side-shields	Nitrile gloves	Laboratory coat	Not generally required if handled in a well-ventilated area or fume hood
Cell Culture and In Vitro Assays	Safety glasses	Nitrile gloves	Laboratory coat	Not generally required
Spill Cleanup	Chemical safety goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron or coveralls	NIOSH-approved respirator with appropriate cartridge

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **GSK137647A** minimizes risks and ensures procedural consistency. The following workflow outlines the key steps from receiving the compound to its final disposal.

GSK137647A Handling Workflow

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